

Application Notes and Protocols for L11204 (DL-204-IT) in Rodent Studies

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Compound of Interest

Compound Name: **L11204**

Cat. No.: **B1673685**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the currently available data on the use of **L11204** (DL-204-IT) in rodent studies, focusing on dosage, administration, and observed effects. The information is intended to guide researchers in the design of preclinical studies.

Summary of Quantitative Data

The following tables summarize the reported dosages and effects of **L11204** (DL-204-IT) in rats. To date, no studies detailing the use of this compound in mice have been identified in the public domain.

Table 1: **L11204** (DL-204-IT) Dosage and Administration in Rats

Parameter	Details	Reference
Species	Rat (Inbred Strains)	[1]
Dosage	5 mg/kg and 10 mg/kg body weight	[1]
Route of Administration	Once daily injection (Intramuscular or Subcutaneous suggested for higher efficacy)	[1] [2]
Vehicle	Not specified in the available literature. A common vehicle for similar compounds is a mixture of sterile oil (e.g., sesame or corn oil) and a small percentage of a solubilizing agent like benzyl benzoate or ethanol.	
Treatment Duration	15 days	[1]
Animal Models	Immature (21-day-old) and sexually mature male rats	[1]

Table 2: Reported Effects of **L11204** (DL-204-IT) in Male Rats

Parameter	Observed Effect	Reference
Body Weight	No significant effect at 5 mg/kg and 10 mg/kg doses.	[1]
Organ Weights	<ul style="list-style-type: none">- Reduced weights of testes and accessory reproductive glands (ventral prostate and seminal vesicles).- No effect on testes weight in adult rats at 10 mg/kg.	[1]
Biochemical Markers	<ul style="list-style-type: none">- Immature Rats: Increased DNA concentration, decreased RNA and protein concentration in testes and accessory glands.- Adult Rats: Decreased RNA and protein concentration, no change in DNA concentration in ventral prostate and seminal vesicles.- Drastic decrease in RNA/DNA ratio.	[1]
Metabolism	<ul style="list-style-type: none">- Rapidly metabolized.- Oral administration is significantly less effective than parenteral (intramuscular or subcutaneous) routes due to rapid biotransformation.- Seven metabolites have been identified in the urine of pregnant rats.	[2]

Experimental Protocols

The following are representative protocols for the administration of **L11204** (DL-204-IT) to rats based on the available literature and general best practices for rodent research.

Protocol 1: Preparation of L11204 (DL-204-IT) for Injection

Materials:

- **L11204** (DL-204-IT) powder
- Sterile vehicle (e.g., sesame oil, corn oil)
- Sterile glass vials
- Vortex mixer
- Sterile syringes and needles

Procedure:

- Calculate the required amount of **L11204** (DL-204-IT) based on the desired concentration and the total volume needed for the study. For example, to prepare a 5 mg/mL solution, weigh 50 mg of **L11204** (DL-204-IT) for a final volume of 10 mL.
- Aseptically transfer the weighed **L11204** (DL-204-IT) powder into a sterile glass vial.
- Add a small amount of the sterile vehicle to the vial and vortex thoroughly to create a uniform suspension or solution.
- Gradually add the remaining vehicle while continuously vortexing to ensure complete dissolution or a homogenous suspension.
- Store the prepared solution according to the manufacturer's recommendations, protected from light.

Protocol 2: Administration of L11204 (DL-204-IT) to Rats

Materials:

- Prepared **L11204** (DL-204-IT) solution

- Appropriately sized sterile syringes and needles (e.g., 25-27 gauge)
- Animal scale
- 70% ethanol for disinfection

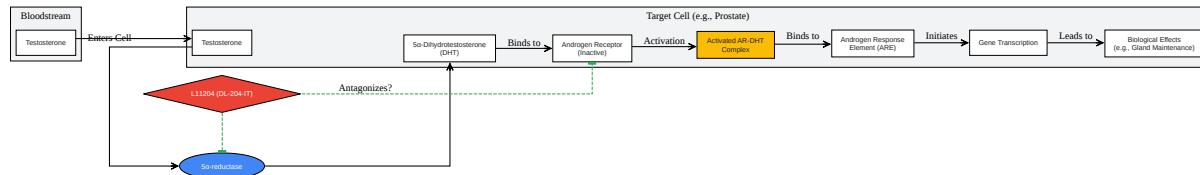
Procedure:

- Weigh each rat accurately before dosing to calculate the precise volume of the drug solution to be administered.
- Gently restrain the rat. For subcutaneous (SC) injection, lift the loose skin over the back/scruff. For intramuscular (IM) injection, expose the quadriceps muscle of the hind limb.
- Disinfect the injection site with 70% ethanol.
- Draw the calculated volume of the **L11204** (DL-204-IT) solution into a sterile syringe.
- For SC injection: Insert the needle into the tented skin and inject the solution, forming a small bleb under the skin.
- For IM injection: Insert the needle into the muscle and inject the solution slowly.
- Return the animal to its cage and monitor for any immediate adverse reactions.
- Repeat the procedure daily for the duration of the study (e.g., 15 days)[1].

Signaling Pathway and Experimental Workflow

Proposed Mechanism of Action

The available literature suggests that **L11204** (DL-204-IT) exerts its effects by interfering with androgen signaling. This could occur through the inhibition of androgen biosynthesis or by acting as an antagonist at the androgen receptor (AR)[1]. The following diagram illustrates the potential mechanism of action within the context of the androgen signaling pathway.

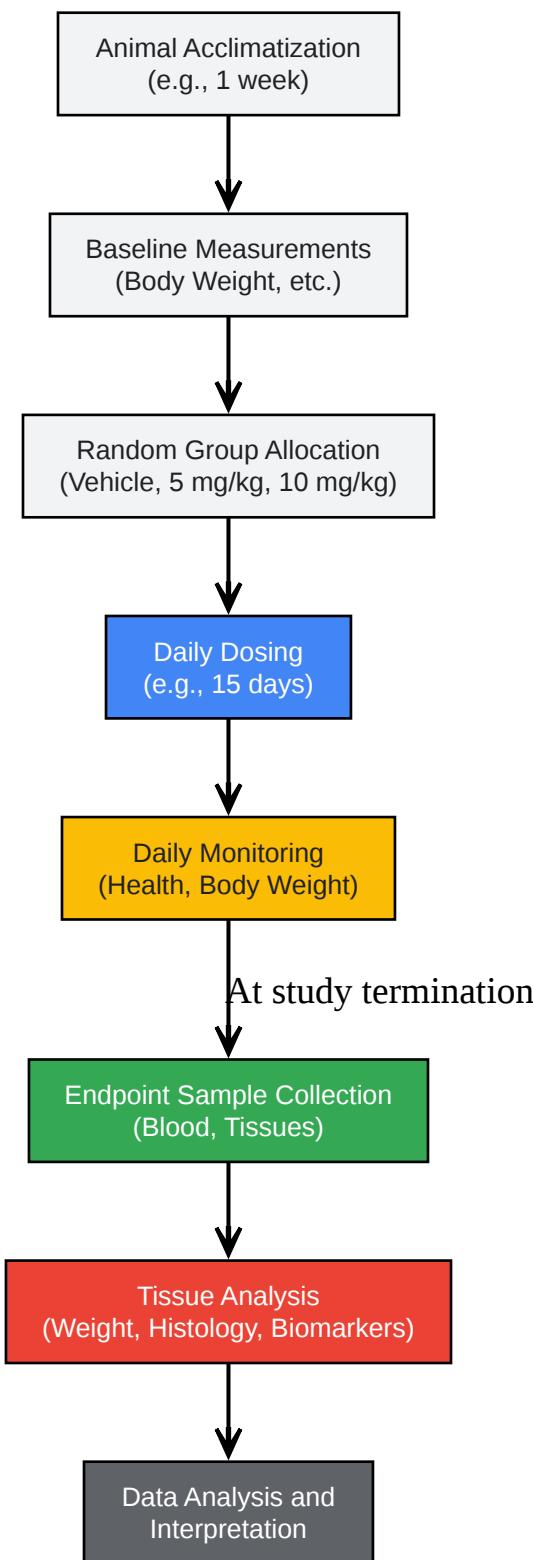


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Caption: Proposed mechanism of **L11204** (DL-204-IT) action on the androgen signaling pathway.

Experimental Workflow for Evaluating L11204 (DL-204-IT) in Rodents

The following diagram outlines a typical experimental workflow for assessing the *in vivo* efficacy of **L11204** (DL-204-IT) in a rodent model.



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References

- 1. A new non-hormonal antifertility drug DL-204: I. Effects on testes and accessory glands of reproduction in male rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Influence of metabolism on the activity of a new anti-fertility agent, 2-(3-ethoxyphenyl)-5,6-dihydro-s-triazolo [5,1-a]isoquinoline (DL 204-IT), in the rat and the hamster - PubMed [pubmed.ncbi.nlm.nih.gov]
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